

Technical Support Center: Y-27632 Dissolution and Storage Guide

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Compound of Interest

Compound Name: Y-26763

Cat. No.: B1683443

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This guide provides detailed protocols, troubleshooting advice, and frequently asked questions regarding the dissolution and long-term storage of the ROCK inhibitor, Y-27632.

Frequently Asked Questions (FAQs)

Q1: What is Y-27632 and what is its primary mechanism of action?

Y-27632 is a cell-permeable, potent, and selective inhibitor of Rho-associated protein kinases (ROCK).[1][2] It targets both ROCK1 ($K_i = 220$ nM) and ROCK2 ($K_i = 300$ nM) by competing with ATP for binding to their catalytic sites.[1] The ROCK pathway is a downstream effector of RhoA, and its inhibition by Y-27632 influences the actin cytoskeleton, cell adhesion, and smooth muscle contraction.[3][4] A primary application in cell culture is the prevention of dissociation-induced apoptosis (anoikis), which significantly enhances the survival and cloning efficiency of single cells, particularly human pluripotent stem cells (hPSCs).[1][5][6]

Q2: In which solvents can I dissolve Y-27632?

Y-27632 dihydrochloride is soluble in several common laboratory solvents, including sterile water, phosphate-buffered saline (PBS), dimethyl sulfoxide (DMSO), and ethanol.[1][3][7] Water and DMSO are the most commonly recommended solvents for preparing stock solutions.

Q3: How should I store the solid compound and prepared stock solutions?

The solid, powdered form of Y-27632 should be stored at -20°C, protected from light, and kept with a desiccant for long-term stability (≥ 4 years).[1][3] Reconstituted stock solutions should be aliquoted into working volumes to minimize repeated freeze-thaw cycles and stored at -20°C or -80°C.[2]

Q4: What is the recommended working concentration for Y-27632 in cell culture?

The most commonly cited effective concentration is 10 μM for a variety of applications, including enhancing the survival of dissociated hPSCs, improving recovery from cryopreservation, and in organoid culture.[2][4][8] However, the optimal concentration can be cell-type dependent, and it is always recommended to perform a dose-response experiment for your specific application.[2][7]

Data Presentation

Y-27632 Solubility

Solvent	Solubility (approx.)	Reference
Water	≥ 52.9 mg/mL; ~ 100 mg/mL	[7][9]
DMSO	≥ 111.2 mg/mL; ~ 30 mg/mL; ≤ 90 mM	[1][3][7]
Ethanol	≥ 17.57 mg/mL; ~ 1 mg/mL; ≤ 15 mM	[1][3][7]
PBS (pH 7.2)	~ 100 mg/mL; ≤ 30 mM	[1][3]

Note: Solubility can vary slightly between suppliers. Warming the solution to 37°C or brief ultrasonication can aid in dissolving the compound at higher concentrations.[7]

Recommended Storage Conditions for Stock Solutions

Solvent	Concentration	Storage Temperature	Stability	Reference
Water or PBS	10 mM	-20°C	Up to 6 months	[1]
DMSO	>10 mM	-20°C	Several months	[7]
Aqueous Solutions	(General)	2-8°C	Up to 2 weeks (once thawed)	

Note: It is strongly recommended to aliquot solutions to avoid repeated freeze-thaw cycles.[2]
Some suppliers do not recommend storing aqueous solutions for more than one day.[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Y-27632 Aqueous Stock Solution

Materials:

- Y-27632 dihydrochloride powder (Molar Mass: ~320.3 g/mol)
- Sterile, nuclease-free water or PBS (pH 7.2)
- Sterile microcentrifuge tubes or cryovials

Procedure:

- Calculate Required Mass: To prepare a 10 mM stock solution, use the following formula:
 $\text{Mass (mg)} = \text{Volume (mL)} \times 10 \text{ mM} \times 0.3203 \text{ (mg/mL per mM)}$ Example: For 3 mL of a 10 mM stock, you would need $3 \times 10 \times 0.3203 = 9.61$ mg of Y-27632.
- Reconstitution: Aseptically add the calculated volume of sterile water or PBS to the vial containing the Y-27632 powder.
- Dissolution: Mix thoroughly by vortexing or pipetting up and down until the powder is completely dissolved. If needed, warm the vial briefly to 37°C to aid dissolution.[7]

- Aliquoting: Dispense the stock solution into smaller, single-use working aliquots in sterile tubes. This prevents contamination and degradation from multiple freeze-thaw cycles.[\[1\]](#)
- Storage: Store the aliquots at -20°C for up to 6 months or at -80°C for longer-term storage.[\[1\]](#)

Protocol 2: Preparation of a 10 μ M Working Solution

Materials:

- 10 mM Y-27632 stock solution
- Pre-warmed cell culture medium

Procedure:

- Thaw Stock: Thaw an aliquot of the 10 mM Y-27632 stock solution on ice or at room temperature.
- Dilution: Dilute the stock solution 1:1000 into your complete cell culture medium to achieve a final concentration of 10 μ M. Example: Add 50 μ L of 10 mM Y-27632 stock to 50 mL of cell culture medium.
- Mixing: Gently mix the medium by swirling or pipetting.
- Immediate Use: It is critical to use the medium supplemented with Y-27632 immediately. Do not store culture media once the inhibitor has been added.

Troubleshooting Guide

Issue 1: The Y-27632 powder will not fully dissolve.

- Possible Cause: The concentration may be too high for the chosen solvent at room temperature.
- Solution: Gently warm the solution to 37°C for 10 minutes and/or shake it in an ultrasonic bath for a short period.[\[7\]](#) If precipitation persists, consider preparing a more dilute stock solution.

Issue 2: I observe precipitation in my stock solution after freezing and thawing.

- Possible Cause: Repeated freeze-thaw cycles can cause the compound to come out of solution.
- Solution: Always aliquot the stock solution into single-use volumes after preparation to avoid this issue.[\[2\]](#) If you must re-use a thawed aliquot, ensure it is thoroughly mixed and warmed to 37°C to redissolve any precipitate before use.

Issue 3: My cells are not showing the expected increase in survival after dissociation.

- Possible Cause 1: The Y-27632 may have degraded. Stock solutions, especially in aqueous buffers, have a limited shelf life. Once thawed, aliquots may be kept at 2°C to 8°C for only two weeks.
- Solution 1: Prepare a fresh stock solution from the solid compound. Ensure the solid has been stored correctly at -20°C and protected from light.[\[8\]](#)
- Possible Cause 2: The working concentration is not optimal for your specific cell type. While 10 µM is a common starting point, some cell types may be less responsive.[\[10\]](#)[\[11\]](#)
- Solution 2: Perform a dose-response curve (e.g., 1 µM, 5 µM, 10 µM, 20 µM) to determine the optimal concentration for your experimental system.
- Possible Cause 3: The medium containing Y-27632 was prepared in advance and stored.
- Solution 3: Always add Y-27632 to the culture medium immediately before use.

Issue 4: I am observing signs of cytotoxicity in my cell cultures.

- Possible Cause: If using a DMSO stock, the final concentration of DMSO in the culture medium may be too high (generally should be <0.1%).[\[1\]](#)[\[12\]](#)
- Solution: Prepare a more concentrated stock solution in DMSO so that a smaller volume is needed for dilution, or prepare the stock solution in sterile water or PBS to eliminate solvent toxicity concerns.

Visualizations

Y-27632 Signaling Pathway

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